

Synthesis of 3-(1-hydroxyethyl)benzoic Acid: A Detailed Protocol for Researchers

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Compound of Interest

Compound Name: 3-(1-hydroxyethyl)benzoic Acid

Cat. No.: B1599683

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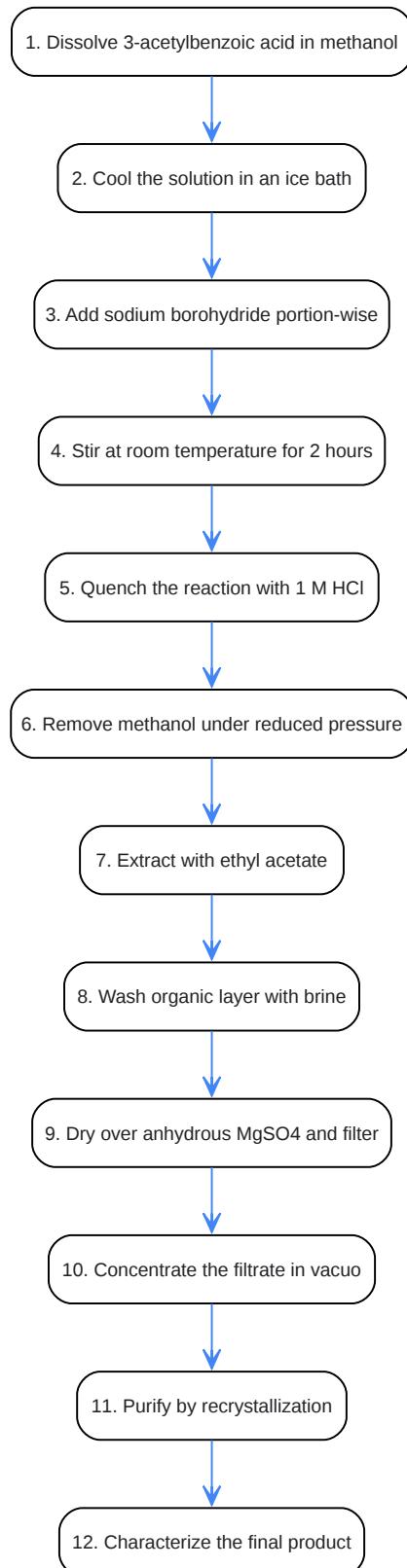
This comprehensive guide provides a detailed protocol for the synthesis of **3-(1-hydroxyethyl)benzoic acid**, a valuable building block in the development of pharmaceuticals and other specialty chemicals. This document is intended for researchers, scientists, and drug development professionals, offering not just a step-by-step procedure but also the scientific rationale behind the chosen methodology.

Introduction

3-(1-hydroxyethyl)benzoic acid is a bifunctional molecule containing both a carboxylic acid and a secondary alcohol. This unique combination of functional groups makes it an attractive starting material for the synthesis of a wide range of more complex molecules. The protocol detailed herein focuses on a robust and widely applicable method: the reduction of 3-acetylbenzoic acid using sodium borohydride. This method is favored for its high yield, operational simplicity, and the relatively mild reaction conditions required.

Reaction Scheme

The overall transformation involves the selective reduction of the ketone functionality of 3-acetylbenzoic acid to a secondary alcohol, leaving the carboxylic acid group intact.

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